

# An In-depth Technical Guide to Methyl 2-(1H-pyrazol-1-yl)acetate

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## Compound of Interest

Compound Name: **Methyl 2-(1H-pyrazol-1-yl)acetate**

Cat. No.: **B1319234**

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CAS Number: 142890-12-8

This technical guide provides a comprehensive overview of **Methyl 2-(1H-pyrazol-1-yl)acetate**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. This document details its chemical properties, synthesis, and potential applications, with a focus on experimental protocols and data presentation.

## Chemical and Physical Properties

**Methyl 2-(1H-pyrazol-1-yl)acetate** is a substituted pyrazole, a class of heterocyclic aromatic compounds containing two adjacent nitrogen atoms. The presence of the pyrazole nucleus is significant in medicinal chemistry, as it is a core structure in numerous pharmacologically active compounds.<sup>[1][2][3]</sup> The ester functional group in **Methyl 2-(1H-pyrazol-1-yl)acetate** makes it a versatile intermediate for further chemical modifications.

Table 1: Physicochemical Properties of **Methyl 2-(1H-pyrazol-1-yl)acetate**

Property	Value	Source
CAS Number	142890-12-8	ChemScene[4]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	ChemScene[4]
Molecular Weight	140.14 g/mol	ChemScene[4]
Physical Form	Liquid	Sigma-Aldrich[5]
Purity	≥95%	ChemScene[4]
Storage	Store at room temperature.	ChemScene[4]
SMILES	COC(=O)CN1C=CC=N1	ChemScene[4]
InChI Key	WJUHYXHQRFJCBI-UHFFFAOYSA-N	Sigma-Aldrich[5]

## Synthesis of Methyl 2-(1H-pyrazol-1-yl)acetate

The synthesis of **Methyl 2-(1H-pyrazol-1-yl)acetate** is typically achieved through the N-alkylation of pyrazole with a haloacetate ester. A general and practical method involves the reaction of pyrazole with methyl chloroacetate.[6] The regioselectivity of this reaction is a key consideration in pyrazole chemistry, as alkylation can potentially occur at either of the two nitrogen atoms in the pyrazole ring.[7] However, for unsubstituted pyrazole, the two nitrogen atoms are equivalent, simplifying the outcome.

## Experimental Protocol: N-Alkylation of Pyrazole

This protocol is a general representation for the synthesis of **Methyl 2-(1H-pyrazol-1-yl)acetate**.

Materials:

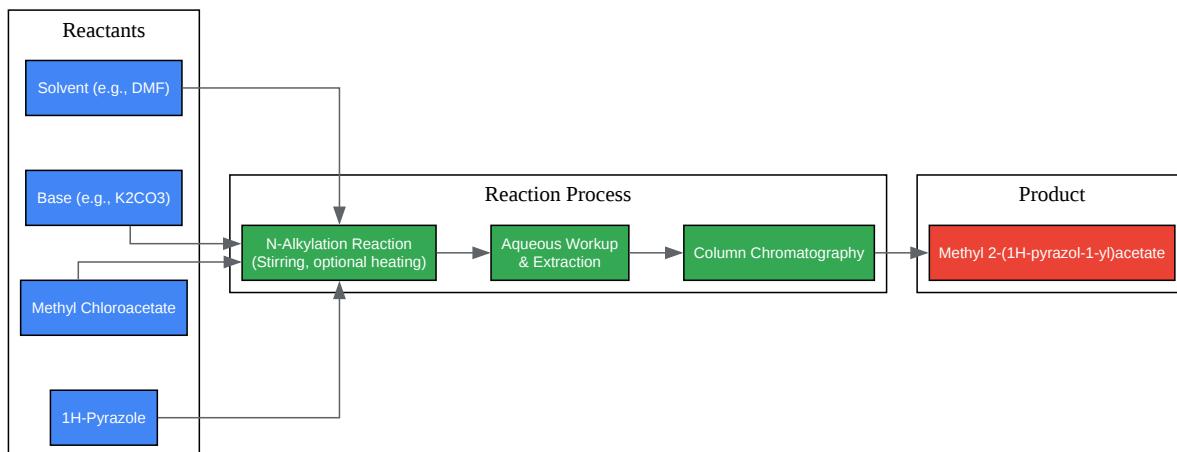
- 1H-Pyrazole
- Methyl chloroacetate
- A suitable base (e.g., potassium carbonate, sodium hydride)

- Anhydrous solvent (e.g., dimethylformamide (DMF), acetonitrile, tetrahydrofuran (THF))

**Procedure:**

- To a stirred solution or suspension of 1H-pyrazole and the base in an anhydrous solvent, add methyl chloroacetate dropwise at room temperature.
- The reaction mixture is then stirred at room temperature or heated to a specific temperature for a period of time, monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) for completion.
- Upon completion, the reaction mixture is worked up by quenching with water and extracting the product with a suitable organic solvent (e.g., ethyl acetate).
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel to yield **Methyl 2-(1H-pyrazol-1-yl)acetate**.

Note: The choice of base and solvent can significantly influence the reaction rate and yield. Stronger bases like sodium hydride may allow for lower reaction temperatures, while weaker bases like potassium carbonate might require heating.

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General workflow for the synthesis of **Methyl 2-(1H-pyrazol-1-yl)acetate**.

## Chemical Reactivity and Potential Applications

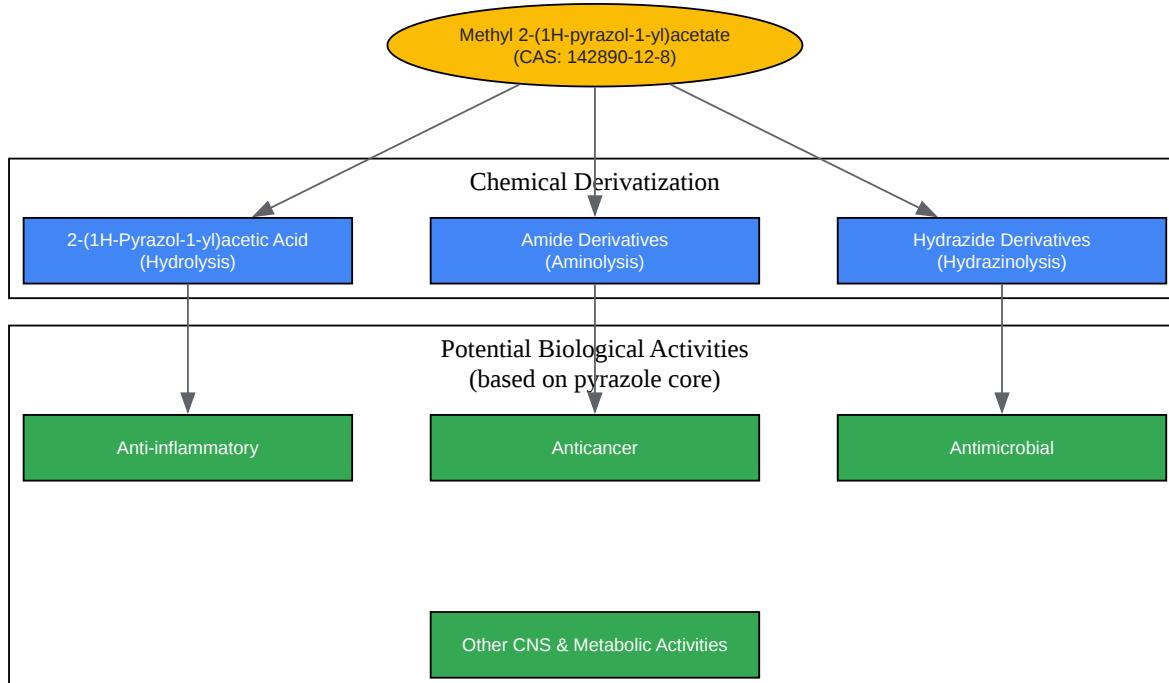
**Methyl 2-(1H-pyrazol-1-yl)acetate** serves as a versatile building block in organic synthesis. The ester functionality can be hydrolyzed to the corresponding carboxylic acid, 2-(1H-pyrazol-1-yl)acetic acid, or converted to amides, hydrazides, and other derivatives. These transformations open up avenues for the synthesis of a wide range of more complex molecules.

While specific biological activity data for **Methyl 2-(1H-pyrazol-1-yl)acetate** is not extensively reported in the literature, the pyrazole scaffold is a well-established pharmacophore. Pyrazole derivatives have been shown to exhibit a broad spectrum of biological activities, including but not limited to:

- Anti-inflammatory: As seen in drugs like celecoxib.[1]

- Anticancer: Various pyrazole-containing compounds have been investigated for their antitumor properties.
- Antimicrobial: Exhibiting activity against bacteria and fungi.[[1](#)]
- Antiviral
- Analgesic[[1](#)]

The relatively simple structure of **Methyl 2-(1H-pyrazol-1-yl)acetate** makes it an attractive starting material for the synthesis of libraries of more complex pyrazole derivatives for pharmacological screening.



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*Potential derivatization and therapeutic areas for **Methyl 2-(1H-pyrazol-1-yl)acetate**.*

## Safety Information

It is important to handle **Methyl 2-(1H-pyrazol-1-yl)acetate** with appropriate safety precautions in a laboratory setting.

Table 2: Hazard and Precautionary Statements

Category	Codes	Description
Hazard Statements	H302, H312, H315, H319, H332, H335	Harmful if swallowed, Harmful in contact with skin, Causes skin irritation, Causes serious eye irritation, Harmful if inhaled, May cause respiratory irritation.
Precautionary Statements	P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362+P364, P403+P233, P405, P501	Avoid breathing dust/fume/gas/mist/vapours/spay. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection. IF ON SKIN: Wash with plenty of water. IF INHALED: Remove person to fresh air and keep comfortable for breathing. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. If skin irritation occurs: Get medical advice/attention. If eye irritation persists: Get medical advice/attention. Take off contaminated clothing and wash it before reuse. Store in a well-ventilated place. Keep container tightly closed. Store

locked up. Dispose of contents/container to an approved waste disposal plant.

Data sourced from Sigma-Aldrich[5].

## Conclusion

**Methyl 2-(1H-pyrazol-1-yl)acetate** is a valuable and versatile heterocyclic compound. Its straightforward synthesis from readily available starting materials and the reactivity of its ester group make it an important intermediate for the development of more complex molecules. While specific biological data for this compound is limited, its core pyrazole structure suggests significant potential for the discovery of new therapeutic agents. Further research into the biological activities of this and other simple pyrazole derivatives is warranted to fully explore their pharmacological potential.

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